

An In-depth Technical Guide to the Chemical Structure and Properties of Ergotamine

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Compound of Interest

Compound Name: *Ergomar*

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Abstract

Ergotamine is a naturally occurring ergot alkaloid produced by the fungus *Claviceps purpurea*. It is a complex molecule with a multifaceted pharmacological profile, primarily utilized in the treatment of acute migraine and cluster headaches. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, pharmacodynamics, and pharmacokinetics of ergotamine. Detailed experimental protocols for its analysis and receptor binding assays are provided, along with visualizations of its key signaling pathways to facilitate a deeper understanding of its mechanism of action. This document is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development and related fields.

Chemical Structure and Physicochemical Properties

Ergotamine is a member of the ergopeptine class of alkaloids, characterized by a tetracyclic ergoline ring system linked to a tripeptide moiety.^[1] Its complex structure is fundamental to its interaction with a wide range of biological receptors.

IUPAC Name: (6aR,9R)-N-((2R,5S,10aS,10bS)-5-Benzyl-10b-hydroxy-2-methyl-3,6-dioxooctahydro-2H-oxazolo[3,2-a]pyrrolo[2,1-c]pyrazin-2-yl)-7-methyl-4,6,6a,7,8,9-hexahydroindolo[4,3-fg]quinoline-9-carboxamide

Chemical Formula: $C_{33}H_{35}N_5O_5$

The key structural features include the ergoline nucleus, which is structurally similar to neurotransmitters like serotonin, dopamine, and norepinephrine, and a peptide side chain composed of alanine, proline, and phenylalanine.[\[1\]](#)

Physicochemical Data

A summary of the key physicochemical properties of ergotamine is presented in Table 1. This data is crucial for its formulation, delivery, and understanding its behavior in biological systems.

Property	Value	References
Molecular Weight	581.66 g/mol	[2]
Melting Point	212-214 °C (decomposes)	[3]
Solubility	- Water: 2.91 mg/L at 25 °C (estimated)- Methanol: Soluble in ~70 parts- Acetone: Soluble in ~150 parts- Alcohol: Soluble in ~300 parts- Chloroform, Pyridine, Glacial Acetic Acid: Freely soluble- Ethyl Acetate: Moderately soluble- Benzene: Slightly soluble- Petroleum Ether: Almost insoluble	[3]
Appearance	Colorless needles or white to yellowish-white crystalline powder. Very hygroscopic. Darkens on exposure to air, heat, and light.	[3][4]
Optical Rotation	$[\alpha]_D^{20} = -160^\circ$ (c=0.5 in chloroform)	[3]

Pharmacodynamics: Mechanism of Action

Ergotamine's therapeutic and adverse effects are a consequence of its complex interactions with multiple receptor systems, including serotonergic, dopaminergic, and adrenergic receptors. [5][6] It exhibits partial agonist and antagonist activity, depending on the receptor subtype and the tissue.[5]

The primary mechanism for its anti-migraine effect is attributed to its agonist activity at 5-HT1B and 5-HT1D receptors.[5][7] Activation of 5-HT1B receptors on intracranial blood vessels leads to vasoconstriction, counteracting the vasodilation thought to contribute to migraine pain.[5] Agonism at 5-HT1D receptors on trigeminal nerve endings inhibits the release of pro-inflammatory neuropeptides.[7]

Ergotamine also interacts with α -adrenergic receptors, contributing to its potent vasoconstrictive properties.^{[5][6]} Its effects on dopamine receptors are believed to be responsible for some of its side effects, such as nausea and vomiting.^[5]

Receptor Binding Affinities

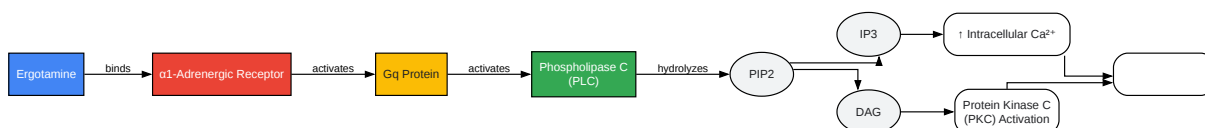
The affinity of ergotamine for various receptors has been quantified using radioligand binding assays. The inhibition constant (K_i) is a measure of the drug's binding affinity, with lower values indicating a higher affinity.

Receptor Subtype	K_i (nM)	Species	References
Serotonin Receptors			
5-HT1A	Partial Agonist	Human	^[8]
5-HT1B	Agonist	Human	^{[8][9]}
5-HT1D	Agonist	Human	^{[9][10]}
5-HT1E	575.43	Human	^[11]
5-HT1F	Agonist	Human	^[8]
5-HT2A	Agonist	Human	^[3]
5-HT2B	Agonist	Human	^[4]
5-HT2C	-	Human	^[12]
5-HT4	Agonist	Human	^[3]
5-HT5A	High Affinity	Human	^[12]
Dopamine Receptors			
D2	Agonist	Rat	^{[7][13]}
Adrenergic Receptors			
α_1	Antagonist	Rat	^[6]
α_2	Partial Agonist	Rat	^[6]

Signaling Pathways

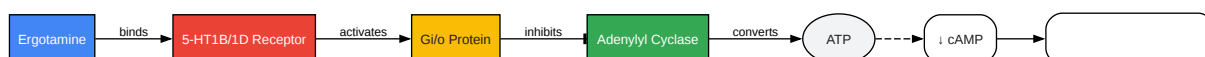
Ergotamine's interaction with G protein-coupled receptors (GPCRs) initiates downstream signaling cascades that mediate its physiological effects.

- **5-HT1B/1D Receptor Signaling:** These receptors are coupled to Gi/o proteins.[14] Agonist binding by ergotamine leads to the inhibition of adenylyl cyclase, resulting in decreased intracellular cyclic AMP (cAMP) levels. This signaling pathway contributes to the inhibition of neurotransmitter release.[14]
- **α -Adrenergic Receptor Signaling:** Alpha-1 adrenergic receptors are coupled to Gq proteins. Their activation by ergotamine stimulates phospholipase C (PLC), leading to the hydrolysis of phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 triggers the release of intracellular calcium (Ca^{2+}), and DAG activates protein kinase C (PKC), both of which contribute to smooth muscle contraction and vasoconstriction.



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Ergotamine-induced α 1-adrenergic vasoconstriction pathway.



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Ergotamine's inhibitory signaling via 5-HT1B/1D receptors.

Pharmacokinetics

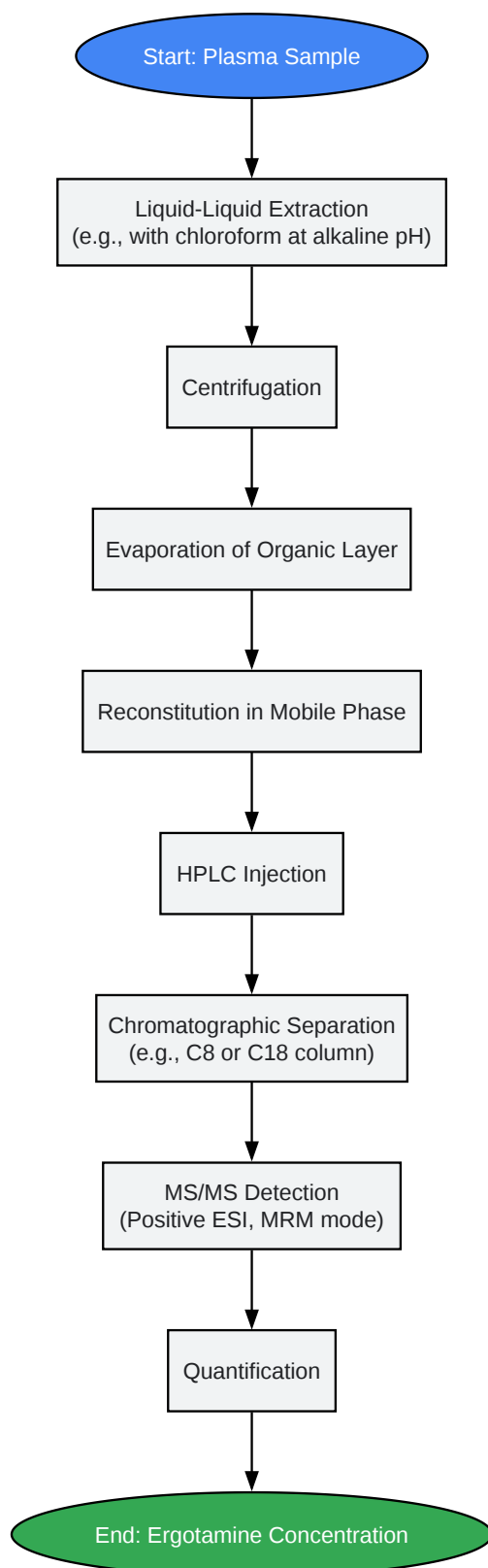
The absorption, distribution, metabolism, and excretion of ergotamine are critical to its therapeutic efficacy and potential for adverse effects.

Parameter	Description	References
Absorption	Poor and erratic oral bioavailability (<5%). Co-administration with caffeine can enhance absorption.	[15]
Distribution	Volume of distribution (Vd): 1.85 L/kg.	[16]
Metabolism	Extensively metabolized in the liver, primarily by the cytochrome P450 3A4 (CYP3A4) enzyme system. Undergoes significant first-pass metabolism.	[17]
Excretion	Primarily excreted in the bile as metabolites (approximately 90%).	[17]
Elimination Half-life	Biphasic, with a terminal half-life of approximately 2 to 2.5 hours.[15] However, its vasoconstrictive effects can be long-lasting.	[8][15]

Experimental Protocols

Quantification of Ergotamine in Biological Samples by HPLC-MS/MS

This protocol outlines a general method for the sensitive and specific quantification of ergotamine in plasma.



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Workflow for HPLC-MS/MS analysis of ergotamine.

Methodology:

- Sample Preparation:
 - To 1 mL of plasma, add an internal standard (e.g., bromocriptine).
 - Alkalinize the sample with a suitable buffer (e.g., ammonium hydroxide).
 - Perform liquid-liquid extraction with an organic solvent like chloroform or a mixture of ethyl acetate and hexane.
 - Vortex and centrifuge to separate the layers.
 - Transfer the organic layer to a clean tube and evaporate to dryness under a stream of nitrogen.
 - Reconstitute the residue in the mobile phase.
- Chromatographic Conditions:
 - Column: A reversed-phase C8 or C18 column (e.g., 250 x 4.6 mm, 5 μ m).[\[18\]](#)
 - Mobile Phase: A gradient or isocratic mixture of an organic solvent (e.g., methanol or acetonitrile) and an aqueous buffer (e.g., 0.1 M formic acid).[\[18\]](#)
 - Flow Rate: Typically 1.0 mL/min.[\[18\]](#)
 - Injection Volume: 10 μ L.[\[18\]](#)
- Mass Spectrometric Detection:
 - Ionization: Electrospray Ionization (ESI) in positive mode.
 - Detection: Multiple Reaction Monitoring (MRM) for specific precursor-to-product ion transitions for ergotamine and the internal standard.
- Quantification:
 - Construct a calibration curve using known concentrations of ergotamine.

- Determine the concentration in the unknown samples by comparing the peak area ratio of the analyte to the internal standard against the calibration curve.

Radioligand Binding Assay for Receptor Affinity

This protocol describes a competitive binding assay to determine the affinity (K_i) of ergotamine for a specific receptor.

Methodology:

- Membrane Preparation:
 - Homogenize tissue or cells expressing the receptor of interest in an ice-cold lysis buffer.
 - Centrifuge the homogenate to pellet the cell membranes.
 - Wash the membrane pellet and resuspend in assay buffer.
 - Determine the protein concentration of the membrane preparation.
- Binding Assay:
 - In a 96-well plate, combine the membrane preparation, a fixed concentration of a specific radioligand (e.g., [^3H]-dihydroergotamine), and varying concentrations of unlabeled ergotamine.
 - Include control wells for total binding (radioligand only) and non-specific binding (radioligand with a high concentration of a known unlabeled ligand).
 - Incubate the plate to allow binding to reach equilibrium.
- Separation and Detection:
 - Rapidly filter the contents of each well through a glass fiber filter to separate bound from free radioligand.
 - Wash the filters with ice-cold buffer.
 - Measure the radioactivity retained on the filters using a scintillation counter.

- Data Analysis:
 - Calculate specific binding by subtracting non-specific binding from total binding.
 - Plot the percentage of specific binding against the logarithm of the ergotamine concentration.
 - Determine the IC50 value (the concentration of ergotamine that inhibits 50% of specific radioligand binding) from the resulting curve using non-linear regression.
 - Calculate the Ki value using the Cheng-Prusoff equation: $K_i = IC_{50} / (1 + ([L]/K_d))$, where [L] is the concentration of the radioligand and Kd is its dissociation constant.[\[19\]](#)

Conclusion

Ergotamine remains a significant compound in the therapeutic landscape, particularly for migraine management. Its complex chemical structure dictates its diverse pharmacological profile, characterized by interactions with multiple receptor systems. A thorough understanding of its physicochemical properties, pharmacodynamics, and pharmacokinetics is paramount for its effective and safe use, as well as for the development of novel therapeutics with improved selectivity and reduced side effects. The experimental protocols and pathway visualizations provided in this guide offer a foundational resource for researchers and drug development professionals engaged in the study of ergotamine and related compounds.

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